

# structure and chemical properties of PROTAC SOS1 degrader-4

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## Compound of Interest

Compound Name: PROTAC SOS1 degrader-4

Cat. No.: B12388693

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## In-Depth Technical Guide: PROTAC SOS1 Degradation-4

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of the structure, chemical properties, and biological activity of **PROTAC SOS1 degrader-4**, a potent and selective degrader of the Son of Sevenless 1 (SOS1) protein. As a key guanine nucleotide exchange factor for KRAS, SOS1 is a critical node in the RAS/MAPK signaling pathway, which is frequently dysregulated in human cancers. The targeted degradation of SOS1 via Proteolysis Targeting Chimeras (PROTACs) represents a promising therapeutic strategy for treating KRAS-mutant cancers. **PROTAC SOS1 degrader-4**, also identified as compound 10 in patent literature, has demonstrated significant potential in preclinical studies, exhibiting potent SOS1 degradation and antiproliferative activity.<sup>[1][2]</sup> This document details the chemical characteristics, mechanism of action, and the experimental protocols used to evaluate the efficacy of this compound.

### Chemical Structure and Properties

**PROTAC SOS1 degrader-4** is a heterobifunctional molecule designed to simultaneously bind to SOS1 and an E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent

proteasomal degradation of SOS1. It is comprised of three key components: a ligand that binds to SOS1, a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase, and a linker that connects these two moieties.

#### Summary of Chemical Properties

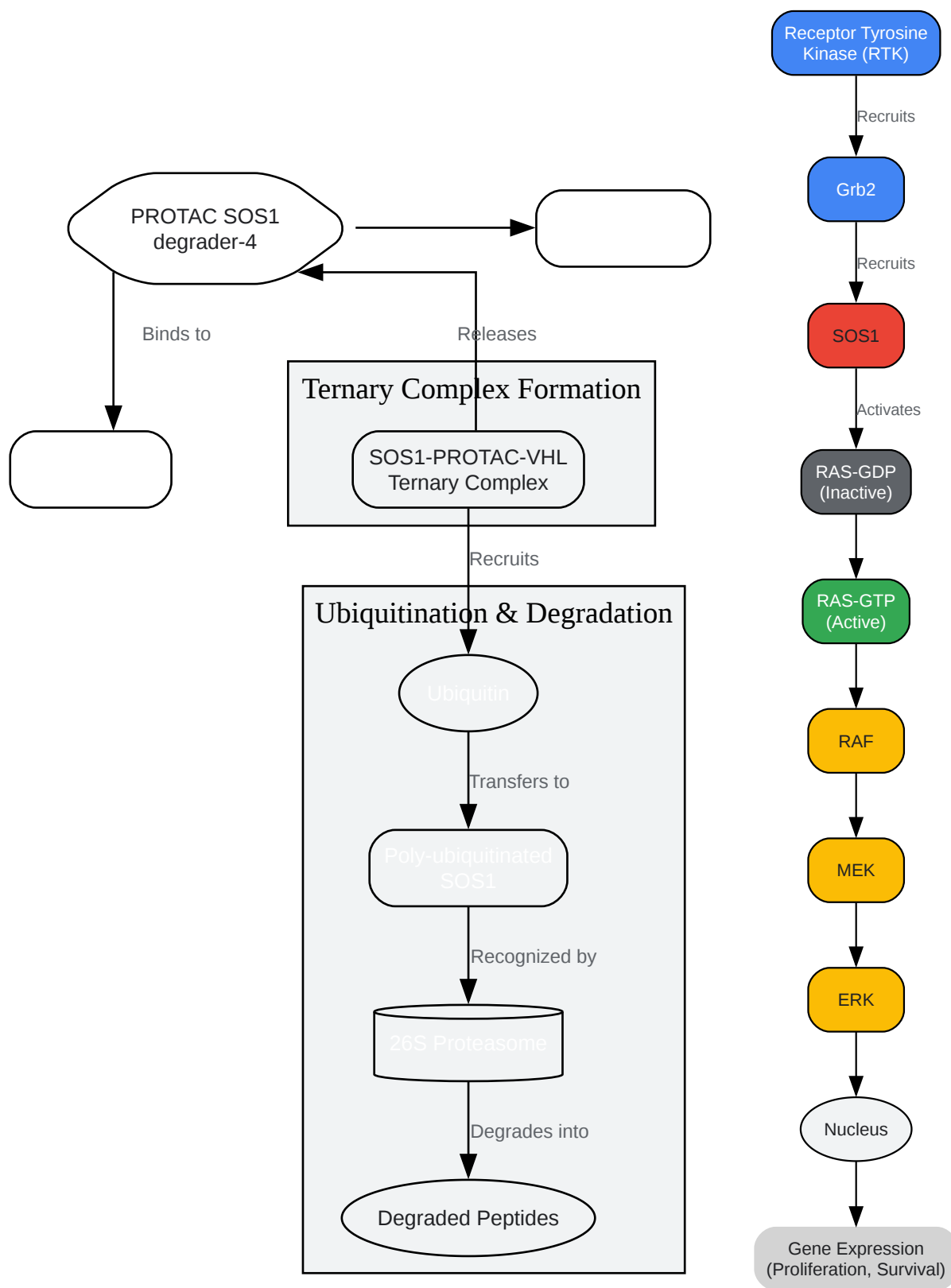
Property	Value	Reference
Molecular Formula	C <sub>57</sub> H <sub>76</sub> ClFN <sub>10</sub> O <sub>4</sub> S	[3]
Molecular Weight	1051.79 g/mol	[3]
Synonyms	Compound 10	[1][2]

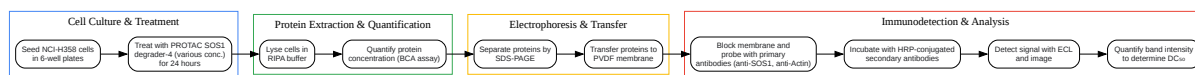
## Mechanism of Action

**PROTAC SOS1 degrader-4** functions by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome system, to selectively eliminate the SOS1 protein.

- **Ternary Complex Formation:** The degrader first binds to both the SOS1 protein and the VHL E3 ligase, forming a ternary complex.
- **Ubiquitination:** The close proximity of SOS1 and the E3 ligase within this complex facilitates the transfer of ubiquitin molecules from the E3 ligase to the SOS1 protein.
- **Proteasomal Degradation:** The poly-ubiquitinated SOS1 is then recognized and degraded by the 26S proteasome.
- **Catalytic Cycle:** After inducing degradation, the PROTAC is released and can bind to another SOS1 protein, enabling a catalytic cycle of degradation.

Below is a diagram illustrating the mechanism of action for a generic PROTAC.





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## References

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- To cite this document: BenchChem. [structure and chemical properties of PROTAC SOS1 degrader-4]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12388693#structure-and-chemical-properties-of-protac-sos1-degrader-4\]](https://www.benchchem.com/product/b12388693#structure-and-chemical-properties-of-protac-sos1-degrader-4)

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